

Technical Support: Optimization of 2-Hydrazono-5-nitro-1,2-dihydropyrimidine Isolation

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Compound of Interest

Compound Name: 2-Hydrazono-5-nitro-1,2-dihydropyrimidine

Cat. No.: B15227612

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Executive Summary & Core Chemistry

You are attempting to isolate **2-Hydrazono-5-nitro-1,2-dihydropyrimidine**. It is critical to recognize that this molecule exists in a tautomeric equilibrium with 2-hydrazino-5-nitropyrimidine.^{[1][2]} While the "hydrazino" form (A) is often the reactive species in solution, the "hydrazono" form (B) (the dihydro structure you specified) is frequently the thermodynamically stable solid-state polymorph.^[2]

The isolation challenge stems from the molecule's amphoteric nature:

- Acidic pH (< 2.0): Soluble Cation (Protonation of the hydrazone terminal nitrogen or ring nitrogen).^{[1][2]}
- Basic pH (> 9.0): Soluble Anion (Deprotonation of the hydrazone -NH-).^{[1][2]}
- Target pH (Isoelectric Point): The region of minimum solubility (Zwitterion/Neutral species).^{[1][2]}

Tautomeric Equilibrium

The 5-nitro group is strongly electron-withdrawing, which reduces the basicity of the ring nitrogens but increases the acidity of the hydrazone protons.

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Sources

- [1. fluorochem.co.uk](http://fluorochem.co.uk) [fluorochem.co.uk]
- [2. Synthesis, Structure and Biological Activity of 2-Methyl-5-nitro-6-phenylnicotinohydrazide-Based Hydrazones](#) [mdpi.com]
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